

# 6-Ethyl-2,7-dimethoxyjuglone molecular structure and formula

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## Compound of Interest

Compound Name: 6-Ethyl-2,7-dimethoxyjuglone

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## An In-depth Technical Guide to 6-Ethyl-2,7-dimethoxyjuglone

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This document serves as a technical guide on the molecular structure and formula of **6-Ethyl-2,7-dimethoxyjuglone**. Despite a comprehensive search of scientific literature and chemical databases, detailed experimental protocols, extensive quantitative data, and specific biological pathways for this compound are not readily available. This guide presents the confirmed structural and molecular information and highlights the current knowledge gaps to inform future research endeavors.

### Molecular Structure and Formula

**6-Ethyl-2,7-dimethoxyjuglone**, also known as 6-Ethyl-5-hydroxy-2,7-dimethoxy-1,4-naphthoquinone, is a substituted naphthoquinone. Its chemical structure is characterized by a naphthalene core with two ketone groups, a hydroxyl group, two methoxy groups, and an ethyl substituent.

Molecular Formula:  $C_{14}H_{14}O_5$ [\[1\]](#)

CAS Number: 15254-86-1[\[1\]](#)

The structural representation of **6-Ethyl-2,7-dimethoxyjuglone** is as follows:

Caption: Molecular Structure of **6-Ethyl-2,7-dimethoxyjuglone**.

## Physicochemical Data

Publicly available databases provide limited physicochemical data for **6-Ethyl-2,7-dimethoxyjuglone**. The following table summarizes the key computed properties.

| Property                     | Value            | Source  |
|------------------------------|------------------|---------|
| Molecular Weight             | 262.25 g/mol     | [1]     |
| Exact Mass                   | 262.084124 g/mol | PubChem |
| XLogP3                       | 2.5              | PubChem |
| Hydrogen Bond Donor Count    | 1                | PubChem |
| Hydrogen Bond Acceptor Count | 5                | PubChem |
| Rotatable Bond Count         | 4                | PubChem |

## Synthesis and Experimental Protocols

A detailed, peer-reviewed synthesis protocol specifically for **6-Ethyl-2,7-dimethoxyjuglone** could not be identified in the current scientific literature. General methods for the synthesis of substituted naphthoquinones often involve multi-step processes, which may include Diels-Alder reactions, oxidation, and various functional group manipulations. However, a specific and validated experimental procedure for this particular molecule is not published.

## Biological Activity and Signaling Pathways

There is a significant lack of information regarding the biological activity of **6-Ethyl-2,7-dimethoxyjuglone**. While other derivatives of juglone and compounds with dimethoxy substitutions have been investigated for various pharmacological properties, including antimicrobial and anticancer activities, no specific studies on the biological effects, mechanism

of action, or associated signaling pathways of **6-Ethyl-2,7-dimethoxyjuglone** have been found.

Therefore, no diagrams for signaling pathways or experimental workflows can be provided at this time.

## Conclusion and Future Directions

**6-Ethyl-2,7-dimethoxyjuglone** is a chemically defined molecule with a known structure and formula. However, there is a notable absence of in-depth technical data in the public domain. For researchers, scientists, and drug development professionals, this represents both a challenge and an opportunity. The lack of data on its synthesis, biological activity, and mechanism of action indicates a completely unexplored area of research.

Future work should focus on:

- Developing and publishing a reliable synthesis protocol for **6-Ethyl-2,7-dimethoxyjuglone**.
- Conducting comprehensive screening for biological activities, such as antimicrobial, antiviral, and cytotoxic effects.
- Investigating the mechanism of action for any identified biological activities, including the elucidation of molecular targets and signaling pathways.

This foundational research is essential to unlock the potential of **6-Ethyl-2,7-dimethoxyjuglone** for therapeutic or other applications.

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## References

- 1. [asianpubs.org](http://asianpubs.org) [[asianpubs.org](http://asianpubs.org)]

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